Delphinidin 3-glucoside chloride EGFR inhibition compared to other anthocyanins

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Compound Focus: **Delphinidin 3-glucoside chloride**

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Quantitative Comparison of Anthocyanin Effects on EGFR

Compound Name	Reported IC_{50} for EGFR	Key Experimental Findings & Comparative Data	Cell Lines / Model Used	Citations
Delphinidin-3-O-glucoside (D3G)	**2.37 μM** [1] [2] [3]	Potent inhibition of EGFR tyrosine kinase activity; induces apoptosis in chronic lymphocytic leukemia; inhibits tumor growth in mouse xenograft models [1].	A431 (vulva carcinoma), B-CLL, MDA-MB-231 (breast cancer) xenografts [1]	
Delphinidin (aglycone)	Not explicitly quantified (less than D3G)	Inhibits EGFR tyrosine kinase; found to be a more potent inhibitor than Malvidin [3].	A431 (vulva carcinoma) [3]	
Cyanidin (aglycone)	Not explicitly quantified	Inhibits EGFR tyrosine kinase; found to be a more potent inhibitor than Malvidin [3].	A431 (vulva carcinoma) [3]	

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Compound Name	Reported IC_{50} for EGFR	Key Experimental Findings & Comparative Data	Cell Lines / Model Used	Citations
Malvidin (aglycone)	>100 µM	Showed little to no inhibitory activity on EGFR tyrosine kinase up to 100 µM [3].	A431 (vulva carcinoma) [3]	
Malvidin-3-glucoside	>100 µM	Showed no effect on tumor cell growth or EGFR tyrosine kinase activity up to 100 µM [3].	A431 (vulva carcinoma) [3]	

Detailed Experimental Data and Methodologies

The comparative data is supported by several key studies that provide insights into the mechanisms and experimental protocols.

Direct EGFR Kinase Inhibition Assay

A foundational study directly compared the ability of different anthocyanidins (the aglycone forms) to inhibit EGFR isolated from A431 cells, which overexpress the receptor [3].

- **Key Finding:** The study concluded that **delphinidin and cyanidin were potent inhibitors** of the EGFR tyrosine kinase, while **malvidin was inactive** at the same concentrations [3].
- **Protocol Outline:**
  - **EGFR Isolation:** The EGFR was isolated from the A431 human vulva carcinoma cell line.
  - **Kinase Activity Measurement:** The tyrosine kinase activity of the isolated EGFR was measured in the presence of varying concentrations of the anthocyanidins.
  - **ATP Competition:** The inhibition was found to be competitive with ATP, meaning the compounds bind at the ATP-binding site of the kinase [4].

Cellular Efficacy and Downstream Signaling

Research on D3G has extended beyond isolated enzyme assays to demonstrate its effects in cellular and animal models.

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- **In Vitro Anti-proliferative and Pro-apoptotic Effects:** D3G (at concentrations of 30-100 μM) induced apoptosis in B-cell chronic lymphocytic leukemia (B-CLL) cells. This was linked to redox-sensitive caspase-3 activation [1].
- **In Vivo Antitumor Activity:** In a mouse model grafted with MDA-MB-231 breast cancer cells, administration of D3G (40 mg/kg/day for 25 days) significantly inhibited tumor growth. The proposed mechanism involves the **inactivation of the pAKT/IRF1/HOTAIR signaling pathway** [1] [2].
- **Immune Checkpoint Modulation:** In human colorectal cancer cells (HCT-116), D3G was also shown to decrease the protein expression of the immune checkpoint PD-L1, suggesting a potential multi-faceted approach to activating an anti-tumor immune response [5].

Mechanism of Action and Signaling Pathways

The anticancer activity of D3G is linked to its ability to interact with multiple molecular targets and signaling pathways, as illustrated below.

This diagram illustrates the multi-targeted mechanism by which D3G exerts its anti-cancer effects, primarily through direct EGFR inhibition and downstream signaling disruption.

Conclusion for Researchers

In summary, the experimental evidence positions **Delphinidin-3-O-glucoside chloride as a superior EGFR inhibitor among anthocyanins**. Its direct inhibition of the EGFR kinase domain, coupled with its downstream effects on critical pro-survival pathways like PI3K/AKT and its ability to modulate immune checkpoints, makes it a compelling natural product for further investigation.

- **Key Differentiator:** The **glycosylated form (D3G) shows potent, specific activity**, while the activity of other anthocyanins like cyanidin and delphinidin aglycones can vary, and others like malvidin are largely inactive against EGFR [3].
- **Research Implications:** D3G represents a promising natural scaffold for the development of novel anti-cancer agents, particularly for EGFR-driven cancers. Future research should focus on overcoming bioavailability challenges and exploring its potential in combination therapies.

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References

1. Delphinidin 3-O-glucoside chloride - EGFR [medchemexpress.com]

2. Delphinidin 3-glucoside chloride | Apoptosis | EGFR [targetmol.com]

3. CAS 6906-38-3 Delphinidin 3-O-glucoside chloride [bocsci.com]

4. Delphinidin and Its Glycosides' War on Cancer [pmc.ncbi.nlm.nih.gov]

5. Anthocyanins, delphinidin-3-O-glucoside and cyanidin-3- ... [nature.com]

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